

Physical & Chemical Properties of 4-Phenylbutanal

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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| Property | Value | Source |
|-------------------|-----------------------------------|-------------|
| CAS Number | 18328-11-5 | [1] [2] [3] |
| Molecular Formula | C ₁₀ H ₁₂ O | [1] [4] [2] |
| Molecular Weight | 148.20 g/mol | [1] [2] [3] |
| Melting Point | 45-48 °C (lit.) | [1] [2] |
| Boiling Point | 243.3 °C at 760 mmHg | [1] |
| Density | 0.971 g/cm ³ | [1] [3] |
| Flash Point | 115.9 °C | [1] |

Storage & Handling Guidelines

The following guidelines are compiled from reliable chemical databases to ensure the compound's stability during storage.

- **Recommended Storage Conditions:** Store in a freezer under an inert atmosphere (e.g., nitrogen or argon) at -20°C [2].
- **Handling Precautions:** The compound has associated hazard codes (**Xn**) [1]. Observe standard safety protocols:
 - Wear appropriate personal protective equipment (PPE) including gloves and safety glasses.
 - Avoid breathing dust/fume/gas.
 - Use only in a well-ventilated area [2].

Troubleshooting Common Scenarios

Here are solutions to frequently encountered issues in the lab.

| Scenario | Possible Cause | Solution |
|---|--|---|
| Liquid compound solidifies | Storage temperature is at or below the melting point range ($45\text{-}48^{\circ}\text{C}$). | Gently warm the container in a water bath at approximately $40\text{-}50^{\circ}\text{C}$. Avoid rapid, high heat. |
| Noticeable change in color or viscosity | Decomposition due to exposure to air, warmth, or light. | Thaw and bring to room temperature under an inert atmosphere. Check for signs of degradation before use. |
| Low yield in subsequent reactions | The aldehyde group may have oxidized to a carboxylic acid. | Ensure the compound is stored under an inert atmosphere and confirm storage time has not exceeded recommendations. |

Frequently Asked Questions (FAQs)

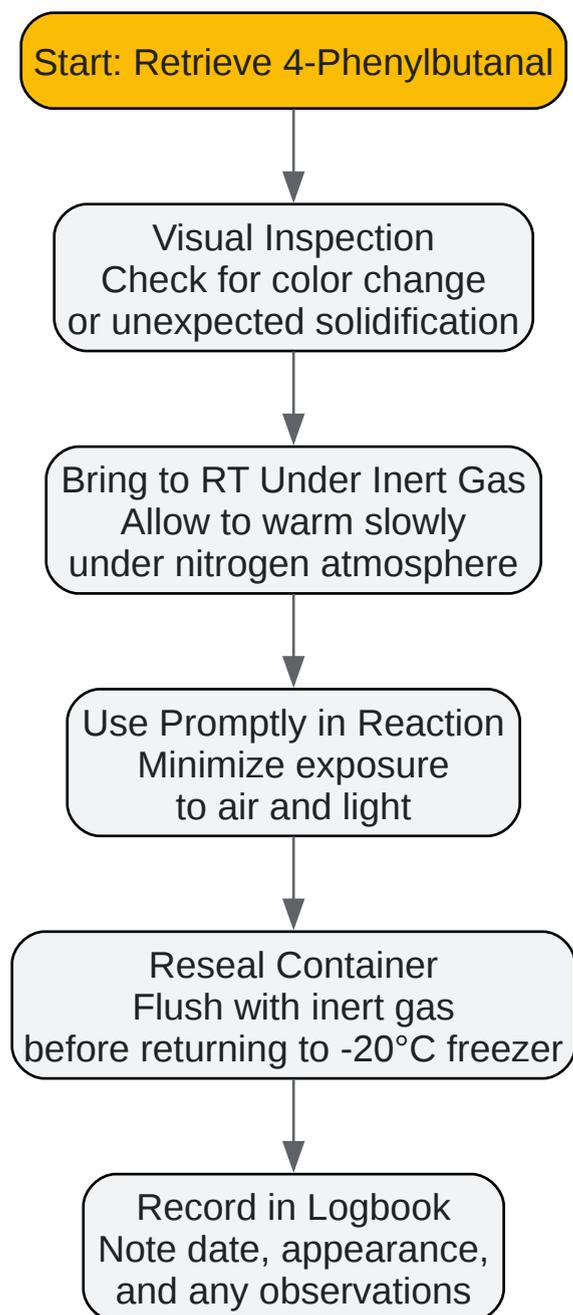
- **Q1: What is the chemical structure of 4-Phenylbutanal?**
 - **A1:** Its SMILES string is C1=C(CCCC=O)C=CC=C1 [3], which corresponds to a linear four-carbon chain ending with an aldehyde group, attached to a phenyl ring at the fourth carbon.
- **Q2: What are the primary safety hazards?**
 - **A2:** The hazard statements associated with **4-Phenylbutanal** are **H302** (Harmful if swallowed), **H315** (Causes skin irritation), **H319** (Causes serious eye irritation), and **H335** (May cause

respiratory irritation) [2].

- **Q3: My 4-Phenylbutanal has degraded. What is a potential synthetic route to make more?**
 - **A3:** While detailed protocols are complex, synthesis methods have been published in journals including *Journal of the American Chemical Society* and *Tetrahedron Letters* [2]. These references can serve as a starting point for developing a laboratory synthesis.

Experimental Workflow for Storage and Use

The diagram below outlines a recommended workflow to maintain the stability of **4-Phenylbutanal** from storage to experimental use.



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References

1. - 4 | CAS#:18328-11-5 | Chemsrsrc phenylbutanal [chemsrc.com]
2. - 4 | 18328-11-5 PHENYLBUTANAL [chemicalbook.com]
3. CAS # 18328-11-5, 4 - Phenylbutanal : more information. [chemblink.com]
4. - 4 | C10H12O Phenylbutanal [chemspider.com]

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